

Comparative photostability of Disperse Violet 8 and other violet dyes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse violet 8

Cat. No.: B15555341

[Get Quote](#)

A Comparative Analysis of the Photostability of Disperse Violet Dyes

For researchers, scientists, and drug development professionals, the selection of dyes with high photostability is crucial for applications requiring long-term color retention and resistance to degradation upon light exposure. This guide provides a comprehensive comparison of the photostability of several commercially significant disperse violet dyes, with a focus on **Disperse Violet 8** and its alternatives.

Disperse dyes are a class of non-ionic colorants with low water solubility, primarily used for dyeing hydrophobic fibers such as polyester and acetate. Their performance, particularly their ability to resist fading when exposed to light, is a critical factor in their selection for various applications, from textiles to advanced materials. This guide presents a comparative overview of the photostability of **Disperse Violet 8** and other selected violet dyes, supported by quantitative data and a detailed experimental protocol for assessing light fastness.

Quantitative Comparison of Photostability

The photostability of disperse dyes is most commonly quantified by its light fastness rating, determined according to the ISO 105-B02 standard. This standard utilizes a blue wool scale, ranging from 1 (very poor light fastness) to 8 (excellent light fastness). The following table summarizes the light fastness ratings of **Disperse Violet 8** and other selected disperse violet dyes.

Dye Name	C.I. Name	Chemical Class	Light Fastness Rating (ISO 105-B02)
Disperse Violet 8	62030	Anthraquinone	6[1]
Disperse Violet 1	61100	Anthraquinone	5-6
Disperse Violet 4	61105	Anthraquinone	2-3
Disperse Violet 26/31	-	Anthraquinone	6-7[2]
Disperse Violet 27	60724	Anthraquinone	6[3]
Disperse Violet 63	11336	Monoazo	6[4]
Disperse Violet 93	-	Monoazo	5[5][6]

Analysis of Photostability Data:

The data indicates that anthraquinone-based disperse violet dyes generally exhibit good to excellent light fastness. **Disperse Violet 8**, with a rating of 6, demonstrates good resistance to fading.[1] Similarly, Disperse Violet 26/31 shows a high light fastness of 6-7, and Disperse Violet 27 has a rating of 6.[2][3] Disperse Violet 1 also performs well with a rating of 5-6. In contrast, Disperse Violet 4, also an anthraquinone dye, displays significantly lower light fastness with a rating of 2-3.

The monoazo dyes included in this comparison, Disperse Violet 63 and Disperse Violet 93, have light fastness ratings of 6 and 5, respectively.[4][5][6] Generally, azo dyes are considered to have lower light fastness compared to anthraquinone dyes, although advancements in dye chemistry have led to the development of azo dyes with improved photostability.[7]

Experimental Protocol: Light Fastness Testing

The determination of the light fastness ratings presented in this guide adheres to the standardized methodology outlined in ISO 105-B02. This protocol ensures the reproducibility and comparability of results.

Objective: To assess the resistance of a textile dye to the fading action of an artificial light source that simulates natural daylight.

Apparatus:

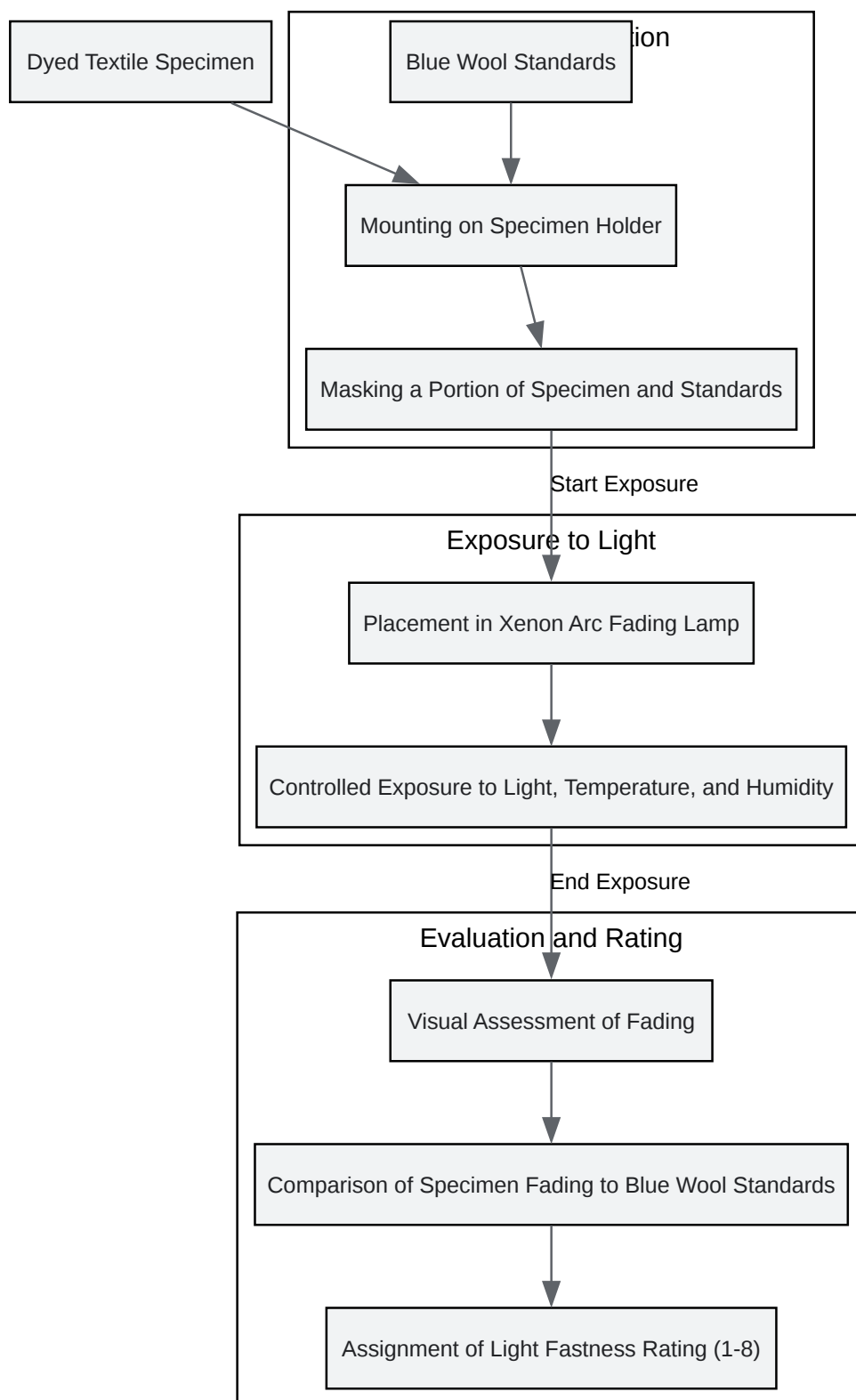
- Xenon arc lamp fading apparatus
- Blue wool standards (ISO 105-B01 to B08)
- Grey scale for assessing change in color (ISO 105-A02)
- Specimen holders
- Masking cards

Procedure:

- **Specimen Preparation:** A specimen of the dyed textile is mounted on a specimen holder, alongside a set of blue wool standards. A portion of both the specimen and the standards is covered with an opaque mask.
- **Exposure:** The mounted specimens and standards are placed in a xenon arc fading lamp apparatus. The apparatus is set to control irradiance, temperature, and relative humidity to simulate specific environmental conditions.
- **Evaluation:** The specimens are exposed to the light for a predetermined period or until a specific color change is observed in one of the blue wool standards. The fading of the test specimen is then compared to the fading of the blue wool standards.
- **Rating:** The light fastness rating is assigned based on the blue wool standard that shows a similar degree of color change as the test specimen. The rating is given on a scale of 1 to 8, where 8 represents the highest light fastness.

Experimental Workflow

The following diagram illustrates the workflow for determining the photostability of disperse dyes according to the ISO 105-B02 standard.



[Click to download full resolution via product page](#)

Workflow for ISO 105-B02 Light Fastness Testing

In conclusion, for applications demanding high photostability, anthraquinone-based disperse violet dyes such as **Disperse Violet 8**, Disperse Violet 26/31, and Disperse Violet 27 are excellent choices. While some azo disperse violet dyes offer comparable performance, a careful evaluation of their specific light fastness ratings is essential for ensuring the longevity of the final product's color. The standardized testing protocol outlined in ISO 105-B02 provides a reliable framework for making informed decisions in the selection of disperse dyes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. epsilonpigments.com [epsilonpigments.com]
- 3. Disperse Violet 27 – Disperse Dyes – Ranbar Violet NA [ranbarr.com]
- 4. China Biggest C.I. Disperse Violet 63 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 5. Disperse violet 93 TDS|Disperse violet 93 from Chinese supplier and producer - DISPERSE VIOLET DYES - Enoch dye [enochdye.com]
- 6. Disperse Violet 93 | 52697-38-8 [amp.chemicalbook.com]
- 7. Factors Affecting The Light Fastness Of Reactive Dyed Fabrics - Dyestuffs - News - Sinoever International Co.,Ltd [dyestuffscn.com]
- To cite this document: BenchChem. [Comparative photostability of Disperse Violet 8 and other violet dyes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555341#comparative-photostability-of-disperse-violet-8-and-other-violet-dyes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com